

# An In-depth Technical Guide to 3,3',7-Trihydroxy-4'-methoxyflavone

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## Compound of Interest

Compound Name: 3,3',7-Trihydroxy-4'-methoxyflavone

CAS No.: 57396-72-2

Cat. No.: B057871

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## Introduction

**3,3',7-Trihydroxy-4'-methoxyflavone**, a member of the flavonoid family, is a polyphenolic compound of interest in the scientific community. Flavonoids are widely recognized for their diverse biological activities, and the specific substitution pattern of hydroxyl and methoxy groups on the flavone backbone of this particular molecule suggests a potential for unique pharmacological properties. This guide provides a comprehensive overview of the available technical information for **3,3',7-Trihydroxy-4'-methoxyflavone**, focusing on its chemical identity, and discussing its potential biological activities and applications in the context of related compounds due to the limited specific data available for this exact molecule.

## Chemical Identity and Physicochemical Properties

### Core Identification

The definitive identification of **3,3',7-Trihydroxy-4'-methoxyflavone** is established by its unique CAS number.

Identifier	Value	Source
CAS Number	57396-72-2	[1]
Molecular Formula	C16H12O6	[2]
IUPAC Name	3,7-dihydroxy-2-(3-hydroxy-4-methoxyphenyl)chromen-4-one	[2]

## Synonyms and Alternative Names

This compound may be referred to by several alternative names in literature and chemical databases:

- 2-(4-METHOXY-3-OXIDANYL-PHENYL)-3,7-BIS(OXIDANYL)CHROMEN-4-ONE[1]
- 3,7,3'-TRIHYDROXY-4'-METHOXYFLAVONE[1]
- 3,7-DIHYDROXY-2-(3-HYDROXY-4-METHOXYPHENYL)-4H-1-BENZOPYRAN-4-ONE[1]
- 4H-1-BENZOPYRAN-4-ONE, 3,7-DIHYDROXY-2-(3-HYDROXY-4-METHOXYPHENYL)-[1]
- FLAVONE, 3,3',7-TRIHYDROXY-4'-METHOXY-[1]

## Physicochemical Data

Detailed experimental physicochemical data for **3,3',7-Trihydroxy-4'-methoxyflavone** (CAS 57396-72-2) is not readily available in the public domain. However, computational predictions from sources like PubChem provide estimated values that can be useful for initial experimental design. It is crucial to note that these are predicted values and should be confirmed experimentally.

Property	Predicted Value	Source
Molecular Weight	300.26 g/mol	[3]
XlogP3	2.2	[3]
Hydrogen Bond Donor Count	3	[3]
Hydrogen Bond Acceptor Count	6	[3]
Rotatable Bond Count	2	[3]

Note: The lack of extensive experimental data for this specific isomer necessitates careful consideration when planning research. For comparison, the related compound 3'-Methoxyflavone has a predicted boiling point of 381-387 °C and a melting point of 122 °C[4].

## Synthesis and Isolation

### General Synthetic Strategies for Flavonoids

While a specific, detailed synthesis protocol for **3,3',7-Trihydroxy-4'-methoxyflavone** is not prominently described in the reviewed literature, the synthesis of flavonoids is a well-established area of organic chemistry. General methods that could be adapted for its synthesis include:

- **Allan-Robinson Reaction:** This reaction involves the condensation of an o-hydroxyaryl ketone with an aromatic anhydride to form the flavone core.
- **Baker-Venkataraman Rearrangement:** This method proceeds via the rearrangement of an o-acyloxyacetophenone to a 1,3-diketone, which then undergoes cyclization to the flavone.
- **Claisen-Schmidt Condensation:** This approach involves the base-catalyzed condensation of a substituted acetophenone with a substituted benzaldehyde to form a chalcone, which is then oxidatively cyclized to the flavone. This is a common route for synthesizing flavanones, which can be further modified to flavones[5].

A potential synthetic route for **3,3',7-Trihydroxy-4'-methoxyflavone** could start from appropriately substituted acetophenone and benzaldehyde precursors, followed by the

formation of the heterocyclic ring and subsequent modifications of the functional groups.

## Isolation from Natural Sources

Many flavonoids are isolated from plant sources. For instance, the related compound 3,5,4'-Trihydroxy-7-methoxyflavone (rhamnocitrin) is a naturally occurring flavonoid[6]. Isolation typically involves extraction from plant material using various organic solvents, followed by chromatographic separation techniques such as column chromatography and thin-layer chromatography to purify the desired compound.

## Biological Activities and Potential Applications

Direct in vitro and in vivo studies on **3,3',7-Trihydroxy-4'-methoxyflavone** are limited. However, the biological activities of structurally similar flavonoids can provide valuable insights into its potential therapeutic applications.

## Antioxidant and Anti-inflammatory Properties

Flavonoids are well-known for their antioxidant and anti-inflammatory effects. The presence of multiple hydroxyl groups in the structure of **3,3',7-Trihydroxy-4'-methoxyflavone** suggests it may possess radical scavenging capabilities. For example, the related compound 7,3',4'-Trihydroxyflavone has been shown to scavenge DPPH and peroxy nitrite radicals and inhibit COX-1[7]. Another study on various trihydroxyflavones demonstrated their potential as antioxidant and anticancer agents[8]. The antilipoperoxidant effect has been observed in vivo with the rutinoside derivative of 3',5,7-trihydroxy-4'-methoxyflavone, suggesting a protective role against oxidative stress[9].

## Anticancer Potential

Many flavonoids exhibit anticancer properties through various mechanisms, including the induction of apoptosis, cell cycle arrest, and inhibition of angiogenesis. The antiangiogenic activity has been demonstrated for tricrin (4',5,7-trihydroxy-3',5'-dimethoxyflavone), which suppresses tumor growth by inhibiting VEGF signaling[10]. Studies on other trihydroxyflavones have also shown cytotoxic effects on cancer cell lines[11].

## Other Potential Biological Activities

Based on the activities of similar flavonoids, **3,3',7-Trihydroxy-4'-methoxyflavone** could also be investigated for:

- Antimicrobial activity: 7,3',4'-Trihydroxyflavone is active against *M. tuberculosis*[7].
- Enzyme inhibition: Various flavonoids are known to inhibit enzymes such as cyclooxygenases and lipoxygenases[12].
- Antimalarial activity: A study on trihydroxyflavonoids isolated from *Dipteryx lacunifera* showed their potential as antimalarial agents[13].

## Experimental Protocols

Due to the lack of specific experimental data for **3,3',7-Trihydroxy-4'-methoxyflavone**, the following are general protocols for assessing the biological activities of flavonoids, which can be adapted for this compound.

### DPPH Radical Scavenging Assay (Antioxidant Activity)

This assay is a standard method to evaluate the free radical scavenging ability of a compound.

Principle: In the presence of an antioxidant, the purple color of the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical solution fades, and the change in absorbance is measured spectrophotometrically.

Step-by-Step Methodology:

- Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO or ethanol).
- Prepare a fresh solution of DPPH in methanol.
- In a 96-well plate, add different concentrations of the test compound to the wells.
- Add the DPPH solution to each well to initiate the reaction.
- Incubate the plate in the dark at room temperature for 30 minutes.

- Measure the absorbance at a specific wavelength (typically around 517 nm) using a microplate reader.
- Ascorbic acid or another known antioxidant is used as a positive control.
- Calculate the percentage of radical scavenging activity.

## MTT Assay (Cytotoxicity/Anticancer Activity)

The MTT assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxicity of potential medicinal agents.

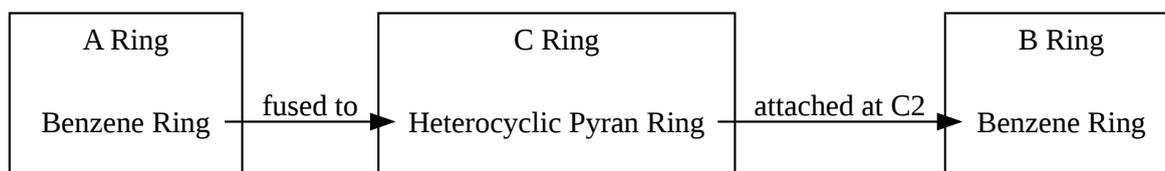
Principle: The yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is reduced by metabolically active cells to form purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Step-by-Step Methodology:

- Seed cancer cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of the test compound and incubate for a specified period (e.g., 24, 48, or 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours to allow for formazan crystal formation.
- Remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- Measure the absorbance at a wavelength of around 570 nm using a microplate reader.
- A vehicle-treated group serves as the control.
- Calculate the percentage of cell viability and determine the IC<sub>50</sub> value (the concentration of the compound that inhibits 50% of cell growth).

## Visualization of Key Concepts

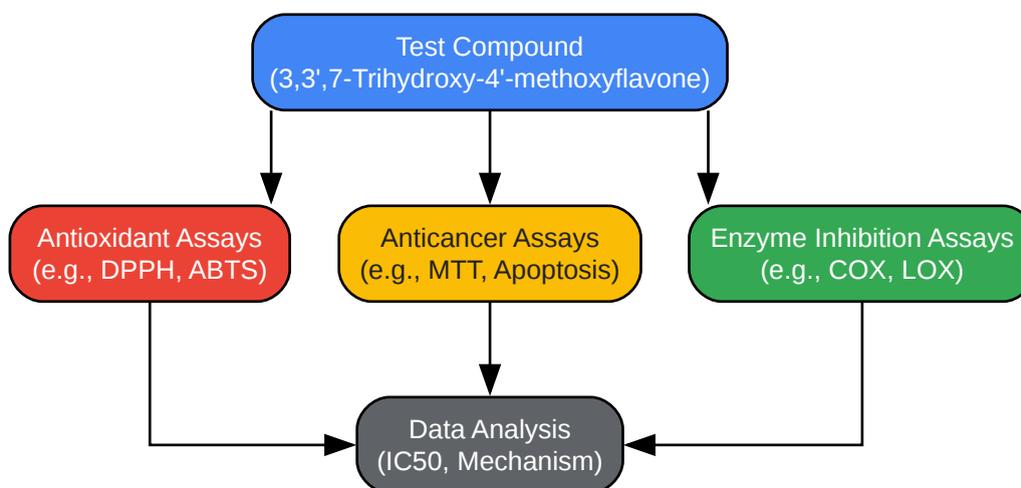
## Flavonoid Core Structure



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Caption: Basic chemical scaffold of a flavonoid.

## General Workflow for Bioactivity Screening



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Caption: A generalized workflow for evaluating the biological activities of a flavonoid compound.

## Conclusion

**3,3',7-Trihydroxy-4'-methoxyflavone** (CAS 57396-72-2) represents a specific flavonoid with potential for interesting biological activities, largely inferred from the known properties of the broader flavonoid class and its structurally similar isomers. The confirmed CAS number and molecular formula provide a solid foundation for its identification. However, a notable gap exists in the publicly available experimental data concerning its physicochemical properties, specific synthesis routes, and dedicated biological studies. This guide has aimed to provide a

comprehensive overview of the existing information while clearly highlighting these knowledge gaps. Future research should focus on the experimental validation of predicted properties, development of efficient synthetic protocols, and in-depth in vitro and in vivo investigations to elucidate the specific mechanisms of action and therapeutic potential of this compound. Such studies will be crucial for unlocking its full potential in the fields of medicinal chemistry and drug development.

## References

- U.S. National Library of Medicine. PubChem Compound Summary for CID 90963381, 3,3',5-Trihydroxy-7-methoxyflavone. [\[Link\]](#)
- Artigas, F., Caramona, M. M., & Amaral, J. (1991). [In vivo study of the antilipoperoxidant effect of 3',5,7-trihydroxy-4'-methoxy flavone 7 rutinoside]. *Annales pharmaceutiques francaises*, 49(4), 211–217.
- U.S. Environmental Protection Agency. CompTox Chemicals Dashboard - 3'-Methoxyflavone. [\[Link\]](#)
- PubChemLite. **3,3',7-trihydroxy-4'-methoxyflavone**. [\[Link\]](#)
- FDA Global Substance Registration System. **3,3',7-TRIHYDROXY-4'-METHOXYFLAVONE**. [\[Link\]](#)
- Jo, E. H., Hong, J. E., Lee, S. J., Lee, S. H., & Kim, J. H. (2016). Tricin, 4',5,7-trihydroxy-3',5'-dimethoxyflavone, exhibits potent antiangiogenic activity in vitro. *Journal of cellular biochemistry*, 117(10), 2345–2354.
- Ahmad, F., Adib, A. M., & Idris, M. S. (2010). Synthesis of 4',5,7-trihydroxyflavanone and 3',4',5,7-tetrahydroxyflavanone and antioxidant activity. *Journal of Fundamental Sciences*, 6(1), 9-14.
- Journal of Chemical Health Risks. (2023). Invitro Antioxidant Property and Anticancer Property of Different Trihydroxy Flavones. *Journal of Chemical Health Risks*, 13(4).
- U.S. National Library of Medicine. PubChem Compound Summary for CID 90963381, 3,3',5-Trihydroxy-7-methoxyflavone. [\[Link\]](#)
- da Silva, A. C. C., de Souza, A. D. L., da Silva, J. K. R., de Souza, J. W. B., de Oliveira, E. A., & de Andrade, E. H. A. (2022). Trihydroxyflavanone isolated from *Dipteryx lacunifera*

Ducke (Fabaceae) as a potential antimalarial drug: An in silico and in vitro approach. Anais da Academia Brasileira de Ciencias, 94(suppl 2), e20210899.

- ResearchGate. (2010). Synthesis of 4',5,7-trihydroxyflavanone and 3',4',5,7-tetrahydroxyflavanone and antioxidant activity. [[Link](#)]
- Original Research Article. (n.d.). Invitro Antioxidant Property and Anticancer Property of Different Trihydroxy Flavones. AWS.
- Al-Abd, N. M., Mohamed, N., & El-halawany, A. M. (2018). Isolation and Characterization of Flavones from Artemisia monosperma. Pharmacognosy Journal, 10(5).

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## Sources

1. 3,3',7-TRIHYDROXY-4'-METHOXYFLAVONE [[drugfuture.com](#)]
2. PubChemLite - 3,3',7-trihydroxy-4'-methoxyflavone (C16H12O6) [[pubchemlite.lcsb.uni.lu](#)]
3. 3,3',5-Trihydroxy-7-methoxyflavone | C16H12O6 | CID 90963381 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
4. CompTox Chemicals Dashboard [[comptox.epa.gov](#)]
5. researchgate.net [[researchgate.net](#)]
6. 3,5,4'-Trihydroxy-7-methoxyflavone | CymitQuimica [[cymitquimica.com](#)]
7. caymanchem.com [[caymanchem.com](#)]
8. jchr.org [[jchr.org](#)]
9. [In vivo study of the antilipoperoxidant effect of 3',5,7-trihydroxy-4'-methoxy flavone 7 rutinoside] - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
10. Tricin, 4',5,7-trihydroxy-3',5'-dimethoxyflavone, exhibits potent antiangiogenic activity in vitro - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
11. sdiopr.s3.ap-south-1.amazonaws.com [[sdiopr.s3.ap-south-1.amazonaws.com](#)]
12. medchemexpress.com [[medchemexpress.com](#)]

- [13. scielo.br \[scielo.br\]](https://scielo.br)
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